

Experimental setup for palladium extraction with LEWATIT TP-214

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: LEWATIT TP-214

CAS No.: 109945-55-3

Cat. No.: B1166751

[Get Quote](#)

Application Notes: Palladium Extraction with LEWATIT® TP-214

Introduction

LEWATIT® TP-214 is a macroporous chelating ion-exchange resin with thiourea functional groups, specifically designed for the selective removal of precious metals, including palladium, from various solutions.[1] Its high affinity for platinum group metals makes it a valuable tool in hydrometallurgical processes, recovery of palladium catalysts, and treatment of industrial effluents.[1] This document provides a detailed overview of the experimental setup and protocols for the efficient extraction of palladium (II) ions from aqueous solutions using LEWATIT® TP-214.

Principle of Operation

The extraction of palladium by LEWATIT® TP-214 is based on a chelation mechanism where the thiourea functional groups on the resin matrix form stable complexes with palladium ions.[2] The macroporous structure of the styrene-divinylbenzene matrix allows for efficient access of

the metal ions to the active sites. The process is influenced by several key parameters, including pH, temperature, contact time, and the amount of resin used.[3] Studies have shown that the adsorption of Pd(II) onto LEWATIT® TP-214 follows a monolayer adsorption pattern, well-described by the Langmuir isotherm model.[3] The recovery process is considered to be a mixed mechanism, involving both diffusion and chemical reaction-controlled processes.[3]

Key Performance Parameters

The efficiency of palladium extraction is significantly influenced by the experimental conditions. Optimal recovery is generally achieved at a lower pH and higher temperatures.[3] For instance, at a pH of 4.0 and a temperature of 60°C, nearly 100% palladium recovery can be achieved within 40 minutes.[3] In contrast, at a more neutral pH of 7.5, the efficiency is slightly lower, and the required contact time is longer.[3]

Quantitative Data Summary

The following tables summarize the key quantitative data derived from experimental studies on palladium extraction using LEWATIT® TP-214.

Table 1: Effect of pH and Temperature on Palladium (II) Recovery[3]

pH	Temperature (°C)	Contact Time (min)	Pd(II) Recovery (%)
4.0	40	180	~100
4.0	60	40	~100
7.5	60	180	95

Initial Pd(II) concentration: 60 ppm; Resin dosage: 400 mg.[3]

Table 2: Influence of Resin Quantity on Palladium (II) Recovery at 50°C[3]

pH	Resin Amount (mg)	Contact Time (min)	Pd(II) Recovery (%)
4.0	400	120	100
7.5	400	120	70

Initial Pd(II) concentration: 60 ppm.[3]

Table 3: Kinetic Parameters for Pd(II) Adsorption[3]

pH	Activation Energy (kJ/mol)
4.0	17.73
7.5	15.62

Experimental Protocols

Resin Preparation and Pre-conditioning

Objective: To prepare the LEWATIT® TP-214 resin for optimal performance by removing any impurities and ensuring proper hydration.

Materials:

- LEWATIT® TP-214 resin
- Deionized water
- 10% Hydrochloric acid (HCl)
- Beaker or flask
- Stirring apparatus

Protocol:

- Submerge the desired amount of LEWATIT® TP-214 resin in deionized water and stir for approximately 20 minutes to remove any physical contaminants.[4]
- Filter the resin from the water.[4]
- Add 10% HCl to the resin in a 1:1 volume ratio (resin volume:acid volume).[4]
- Stir the mixture at room temperature for about 1 hour to activate the functional groups.[4]

- Filter the resin and wash it thoroughly with deionized water until the pH of the washing water is approximately 5.[4]
- The pre-conditioned resin is now ready for use in the palladium extraction experiments.

Batch Experimental Protocol for Palladium Extraction

Objective: To determine the palladium extraction efficiency of LEWATIT® TP-214 under specific batch conditions.

Materials and Equipment:

- Pre-conditioned LEWATIT® TP-214 resin
- Palladium (II) stock solution (e.g., 60 ppm)[3]
- pH meter and buffers for calibration
- Temperature-controlled water bath with magnetic stirring capability[3]
- Glass boiling flasks[3]
- Magnetic stirring bars[3]
- Pipettes and other necessary glassware
- Analytical instrument for palladium concentration measurement (e.g., AAS, ICP-MS)

Protocol:

- Prepare palladium (II) solutions of the desired concentration (e.g., 60 ppm) and adjust the pH to the target values (e.g., 4.0 and 7.5) using appropriate acids or bases.[3]
- Place a defined volume of the pH-adjusted palladium solution into a glass boiling flask.
- Add a specific amount of the pre-conditioned LEWATIT® TP-214 resin (e.g., 100-400 mg) to the flask.[3]

- Place the flask in a temperature-controlled water bath set to the desired temperature (e.g., 25°C, 40°C, 50°C, or 60°C).[3]
- Commence stirring at a constant rate (e.g., 100 rpm) to ensure a homogenous mixture.[3]
- Withdraw aliquots (e.g., 2 mL) of the solution at predetermined time intervals (e.g., 15, 30, 45, 60, 75, 90, 120, 180 minutes).[3]
- Analyze the palladium concentration in the collected aliquots using a suitable analytical technique.
- Calculate the palladium recovery percentage using the following formula:[3] $\text{Recovery (\%)} = \frac{([\text{Pd}]_0 - [\text{Pd}]_t)}{[\text{Pd}]_0} * 100$ Where:
 - $[\text{Pd}]_0$ is the initial palladium concentration.[3]
 - $[\text{Pd}]_t$ is the palladium concentration at time 't'.[3]

Elution of Palladium from the Resin

Objective: To recover the adsorbed palladium from the loaded LEWATIT® TP-214 resin.

Note: While complete regeneration of LEWATIT® TP-214 for reuse can be challenging, elution is performed to recover the valuable palladium.[1]

Eluting Agents: Several reagents have been investigated for the elution of palladium from loaded resins. These include:

- Acidified thiourea[5]
- A mixture of perchloric acid and hydrochloric acid (has shown up to 98% recovery)[5]
- Sulfuric acid, nitric acid, and methane sulphonic acid have also been tested.[5]

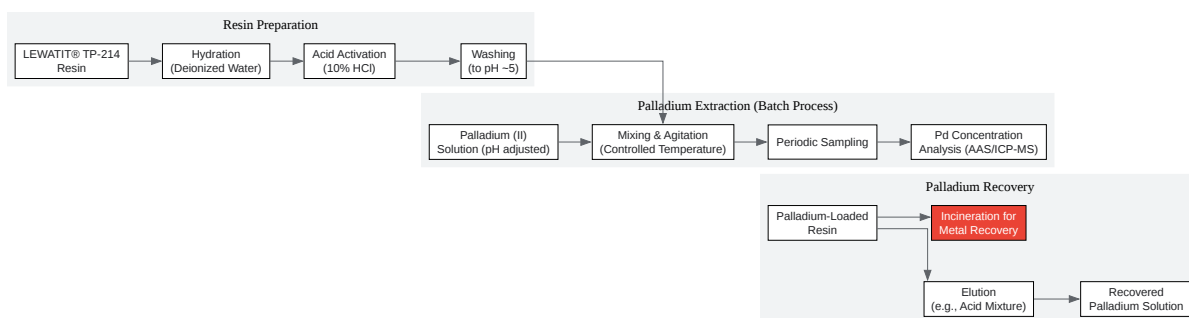
General Elution Protocol (Batch Mode):

- After the loading phase, separate the palladium-loaded resin from the solution by filtration.
- Wash the resin with deionized water to remove any entrained solution.

- Contact the loaded resin with a suitable eluting agent (e.g., a mixture of perchloric acid and hydrochloric acid) in a flask.
- Agitate the mixture for a sufficient period to allow for the desorption of palladium.
- Separate the resin from the eluate.
- Analyze the palladium concentration in the eluate to determine the recovery efficiency.

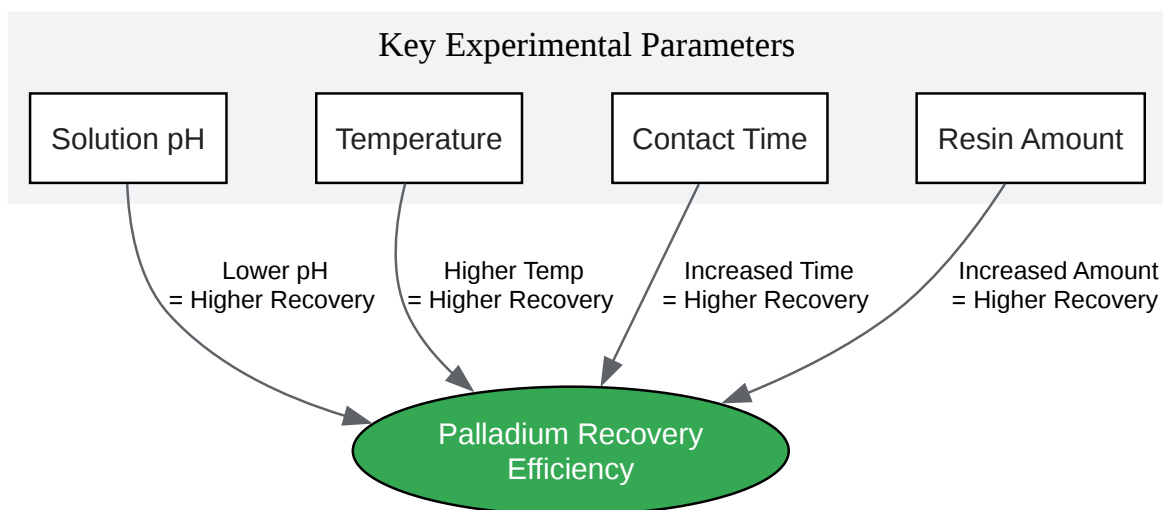
Important Consideration: For the ultimate recovery of precious metals, incineration of the loaded resin is a recommended procedure.[1]

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for palladium extraction using LEWATIT® TP-214.



[Click to download full resolution via product page](#)

Caption: Factors influencing palladium recovery efficiency.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. LEWATIT® MonoPlus TP 214 \[lanxess.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. deswater.com \[deswater.com\]](#)
- [4. Application of Ion Exchange for Recovery of Noble Metals | MDPI \[mdpi.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Experimental setup for palladium extraction with LEWATIT TP-214]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1166751/docs#experimental-setup-for-palladium-extraction-with-lewatit-tp-214\]](https://www.benchchem.com/product/b1166751/docs#experimental-setup-for-palladium-extraction-with-lewatit-tp-214)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)